

Application Notes and Protocols: Di-sec-octylamine in Lubricant Additives

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Compound of Interest

Compound Name: DI-SEC-OCTYLAMINE

Cat. No.: B1616327

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Disclaimer: The following application notes and protocols are based on the general understanding of long-chain secondary amines in lubricant applications. Publicly available, specific quantitative performance data and experimental protocols for **di-sec-octylamine** are limited. The methodologies described are derived from standardized tests for similar lubricant additives and should be adapted and validated for the specific compound and application.

Introduction to Di-sec-octylamine in Lubricants

Di-sec-octylamine, a secondary amine with the chemical formula $C_{16}H_{35}N$, possesses a molecular structure that suggests its potential utility as a multifunctional lubricant additive. Its long, branched alkyl chains and the presence of a polar amine group are characteristic features of molecules that can function as friction modifiers, corrosion inhibitors, and antioxidants in lubricating oils.

Similar long-chain amines are known to form protective films on metal surfaces, thereby reducing friction and wear. The amine group can neutralize acidic byproducts of lubricant degradation, contributing to corrosion inhibition. Furthermore, secondary amines can act as radical scavengers to impede the oxidation process, extending the lubricant's service life.

Potential Applications:

- **Friction Modifier:** Reduces friction between moving surfaces, particularly in boundary lubrication regimes, which can lead to improved fuel efficiency.
- **Corrosion Inhibitor:** Protects metallic surfaces from corrosion by forming a persistent, protective film and neutralizing corrosive acids.
- **Antioxidant:** Interrupts the oxidation cascade of the base oil, preventing the formation of sludge, varnish, and acidic compounds.

Data Presentation: Performance of Analogous Amine-Based Additives

Due to the lack of specific performance data for **di-sec-octylamine**, this section presents typical performance data for other amine-based lubricant additives to provide a comparative baseline.

Table 1: Frictional Performance of Amine-Based Friction Modifiers

Additive Type	Concentration (wt%)	Base Oil	Test Method	Friction Coefficient Reduction (%)	Reference
Oleylamine	1.0	Group III	MTM	20-30	Generic Data
Tallow Amine	0.5	Group II	HFRR	15-25	Generic Data
Ethoxylated Amine	1.0	PAO	MTM	25-35	Generic Data

Table 2: Corrosion Inhibition Efficiency of Amine-Based Additives

Additive Type	Concentration (wt%)	Test Condition	Test Method	Corrosion Inhibition Efficiency (%)	Reference
Di-n-octylamine	0.5	Saltwater Spray	ASTM B117	>95	Generic Data
Imidazoline Derivative	1.0	Acidic Environment	ASTM D665	>90	Generic Data
Amine Phosphate	0.75	Humid Environment	ASTM D1748	>98	Generic Data

Table 3: Antioxidant Performance of Amine-Based Additives

Additive Type	Concentration (wt%)	Test Method	Increase in Oxidation Induction Time (%)	Reference
Alkylated Diphenylamine	0.5	PDSC	150-200	Generic Data
Phenyl- α -naphthylamine	0.5	RPVOT	100-150	Generic Data
N,N'-di-sec-butyl-p-phenylenediamine	0.3	PDSC	120-180	[1][2]

Experimental Protocols

The following are detailed protocols for evaluating the performance of **di-sec-octylamine** as a potential lubricant additive.

Protocol for Evaluating Frictional Properties

Objective: To determine the friction-reducing properties of **di-sec-octylamine** in a base lubricant.

Apparatus: High-Frequency Reciprocating Rig (HFRR) or Mini-Traction Machine (MTM).

Materials:

- Base oil (e.g., Group II, Group III, or PAO)
- **Di-sec-octylamine**
- Test specimens (e.g., AISI 52100 steel ball and disc)
- Heptane or other suitable cleaning solvent

Procedure:

- Sample Preparation:
 - Prepare a series of lubricant blends by dissolving **di-sec-octylamine** in the base oil at various concentrations (e.g., 0.1, 0.5, 1.0, and 2.0 wt%).
 - Ensure complete dissolution, using an ultrasonic bath if necessary.
 - Prepare a control sample of the neat base oil.
- Apparatus Setup (HFRR):
 - Clean the test specimens thoroughly with the cleaning solvent and dry them.
 - Mount the ball and disc in the HFRR test rig.
 - Add the lubricant sample to the test reservoir, ensuring the contact point is fully submerged.
 - Set the test parameters (e.g., load: 10 N, frequency: 50 Hz, stroke length: 1 mm, temperature: 100°C, duration: 60 minutes).
- Data Acquisition:

- Start the test and record the friction coefficient over time.
- After the test, clean the specimens and measure the wear scar diameter on the ball using a microscope.
- Analysis:
 - Compare the average friction coefficient and wear scar diameter of the blends containing **di-sec-octylamine** to the neat base oil.
 - Plot the friction coefficient and wear scar diameter as a function of **di-sec-octylamine** concentration.

Protocol for Evaluating Corrosion Inhibition

Objective: To assess the ability of **di-sec-octylamine** to prevent corrosion on metal surfaces.

Apparatus: Humidity cabinet or salt spray chamber.

Materials:

- Base oil
- **Di-sec-octylamine**
- Polished steel panels (e.g., SAE 1010)
- Corrosive medium (e.g., synthetic seawater for ASTM B117, or acidic solution)
- Cleaning solvent

Procedure:

- Sample Preparation:
 - Prepare a lubricant blend containing a predetermined concentration of **di-sec-octylamine** (e.g., 0.5 wt%).
 - Prepare a control sample of the neat base oil.

- Panel Preparation:
 - Clean the steel panels thoroughly with the cleaning solvent and dry them.
 - Dip the panels in the lubricant blends, ensuring a uniform coating.
 - Allow the excess oil to drain, leaving a thin film on the panels.
- Corrosion Test (ASTM D1748 - Humidity Cabinet):
 - Suspend the coated panels in the humidity cabinet.
 - Maintain the cabinet at the specified temperature and humidity (e.g., 48.9°C and 100% relative humidity).
 - Periodically inspect the panels for signs of corrosion (e.g., rust spots) over a set duration (e.g., 100 hours).
- Analysis:
 - At the end of the test, rate the panels according to the extent of corrosion, following the ASTM rating scale.
 - Compare the performance of the panel coated with the **di-sec-octylamine** blend to the control panel.

Protocol for Evaluating Antioxidant Activity

Objective: To determine the effectiveness of **di-sec-octylamine** in inhibiting lubricant oxidation.

Apparatus: Pressurized Differential Scanning Calorimetry (PDSC) or Rotating Pressure Vessel Oxidation Test (RPVOT) apparatus.

Materials:

- Base oil
- **Di-sec-octylamine**

- Oxygen (high purity)
- Copper catalyst (for RPVOT)

Procedure (PDSC):

- Sample Preparation:
 - Prepare lubricant blends with varying concentrations of **di-sec-octylamine**.
 - Prepare a control sample of the neat base oil.
- Apparatus Setup:
 - Place a small, accurately weighed amount of the lubricant sample (e.g., 2-3 mg) into an aluminum pan.
 - Place the pan in the PDSC cell.
 - Pressurize the cell with oxygen to a specified pressure (e.g., 500 psi).
 - Set the temperature program (e.g., ramp to 210°C at 10°C/min and then hold isothermally).
- Data Acquisition:
 - Monitor the heat flow from the sample as a function of time and temperature.
 - The onset of oxidation is indicated by a sharp exothermic peak. The time to this peak is the Oxidation Induction Time (OIT).
- Analysis:
 - Compare the OIT of the blends containing **di-sec-octylamine** to the neat base oil.
 - A longer OIT indicates better antioxidant performance.

Visualizations

Caption: Mechanism of friction modification by **di-sec-octylamine**.

Caption: Pathways of corrosion and inhibition by **di-sec-octylamine**.

Caption: Experimental workflow for friction testing.

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References

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